

Application Notes and Protocols: 2-Phenylpropyl Acetate in Fragrance and Perfumery Research

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Compound of Interest

Compound Name: 2-Phenylpropyl acetate

Cat. No.: B078525

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These application notes provide a comprehensive overview of the use of **2-phenylpropyl acetate** in fragrance and perfumery research. This document includes its olfactory properties, synthesis, analytical evaluation, and application in fragrance creation.

Olfactory Profile and Properties of 2-Phenylpropyl Acetate

2-Phenylpropyl acetate is a fragrance ingredient valued for its complex and versatile aroma. It belongs to the structural group of Aryl Alkyl Alcohol Simple Acid Esters (AAASAE)[1][2][3][4][5]. Its scent is predominantly floral, often described as sweet, with nuances of hyacinth, lilac, green, and earthy notes[6]. This combination allows it to impart a fresh and natural floral character to fragrance compositions.

Table 1: Physicochemical and Olfactory Properties of **2-Phenylpropyl Acetate**

Property	Value	Reference
Chemical Name	2-phenylpropyl acetate	[6]
Synonyms	Hydratropic acetate, beta-methylphenethyl acetate	[6]
CAS Number	10402-52-5	[6]
Molecular Formula	C ₁₁ H ₁₄ O ₂	N/A
Molecular Weight	178.23 g/mol	N/A
Appearance	Colorless liquid	[7]
Odor Description	Sweet, hyacinth, lilac, green, earthy	[6]
Odor Type	Floral	[6]
Recommended Usage	Up to 15.00% in fragrance concentrate	[6]
Specific Gravity	1.01100 to 1.01900 @ 25.00 °C	[6]
Refractive Index	1.49400 to 1.49800 @ 20.00 °C	[6]
Flash Point	210.00 °F (98.89 °C) TCC	[6]
Oral LD50 (rat)	4300 mg/kg	[6]

Experimental Protocols

This protocol describes the synthesis of **2-phenylpropyl acetate** from 2-phenylpropan-1-ol and acetic acid using an acid catalyst, a classic example of Fischer esterification[2][8][9][10][11].

Materials:

- 2-phenylpropan-1-ol
- Glacial acetic acid

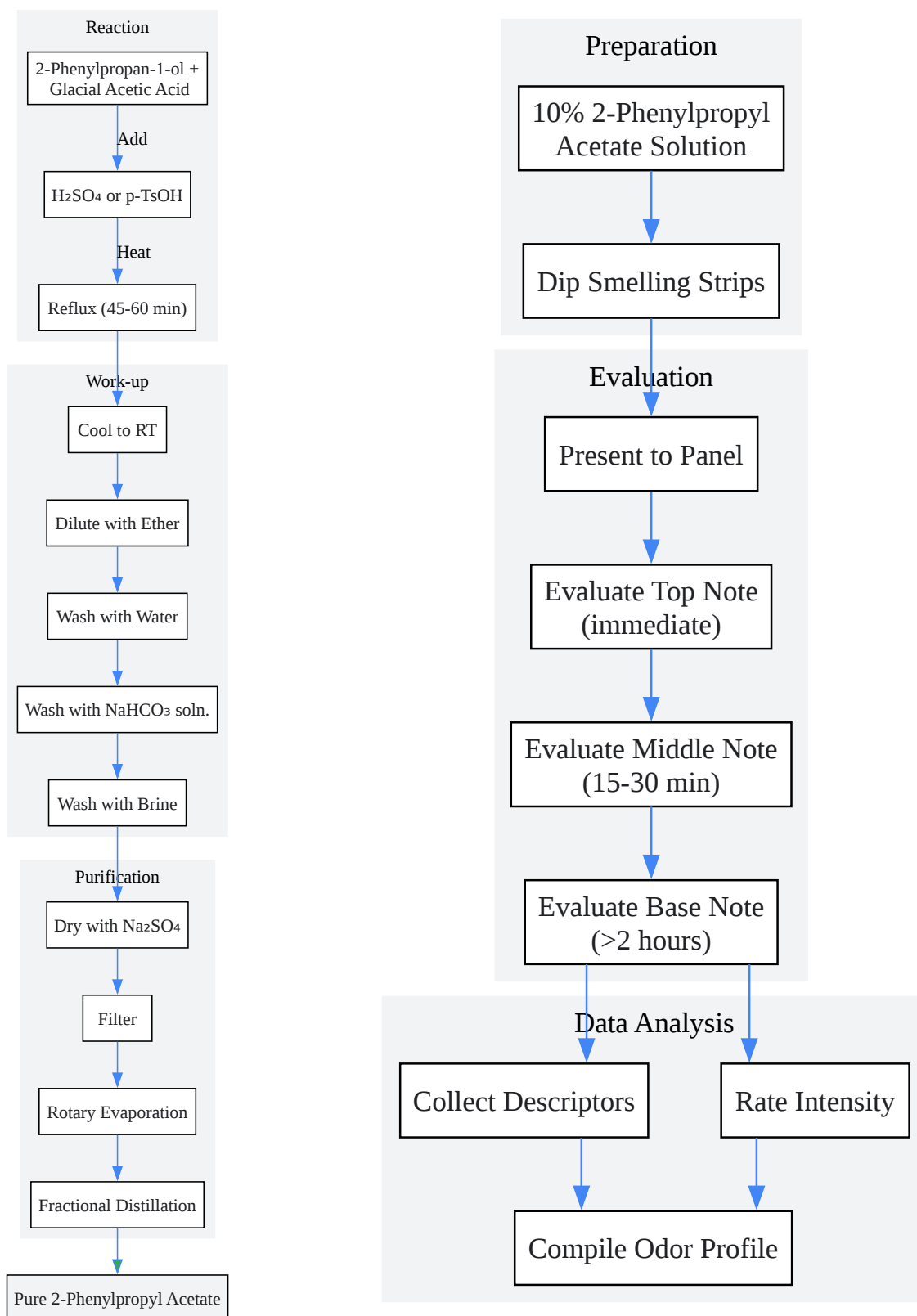
- Concentrated sulfuric acid (H_2SO_4) or p-toluenesulfonic acid (p-TsOH)
- Diethyl ether
- 5% aqueous sodium bicarbonate (NaHCO_3) solution
- Saturated aqueous sodium chloride (brine) solution
- Anhydrous sodium sulfate (Na_2SO_4)
- Round-bottom flask
- Reflux condenser
- Heating mantle with magnetic stirrer
- Separatory funnel
- Beakers and Erlenmeyer flasks
- Rotary evaporator
- Distillation apparatus

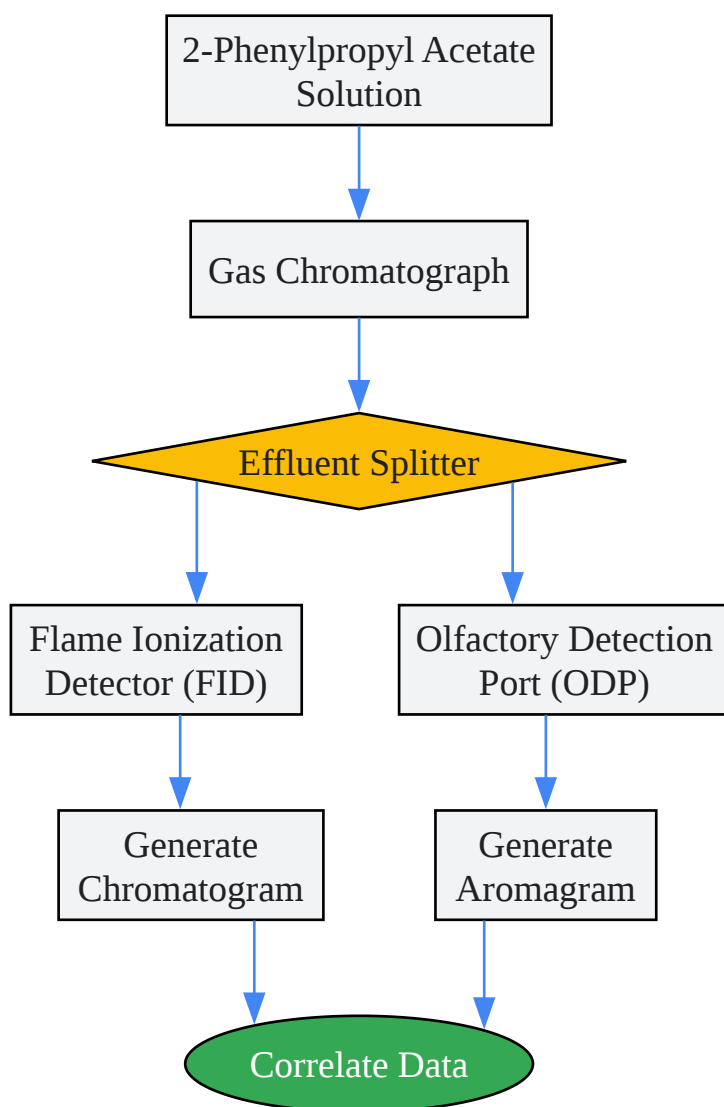
Procedure:

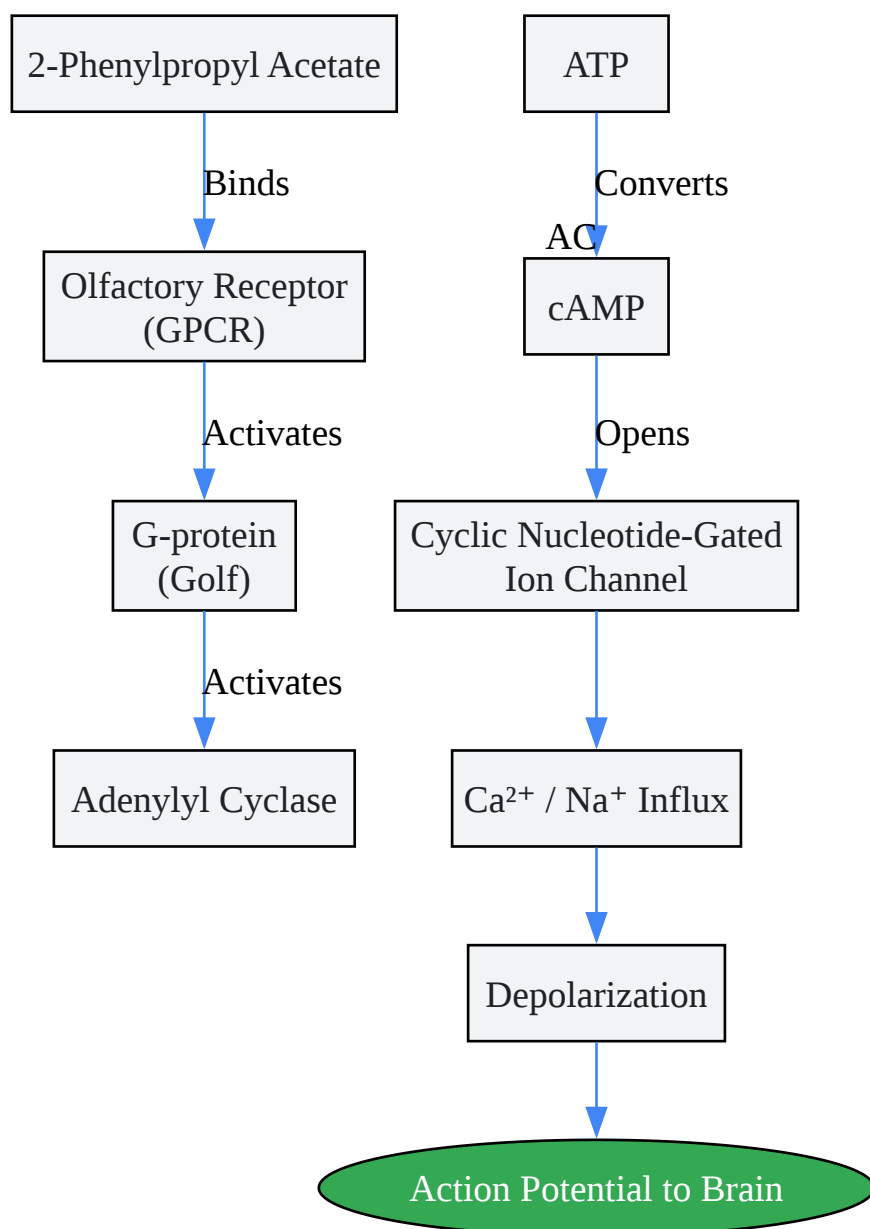
- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stir bar, combine 2-phenylpropan-1-ol (1 equivalent) and a 4-fold molar excess of glacial acetic acid.
- **Catalyst Addition:** Slowly add a catalytic amount of concentrated sulfuric acid (approximately 5 drops) or p-toluenesulfonic acid to the stirred mixture[2].
- **Reflux:** Attach a reflux condenser and heat the mixture to reflux using a heating mantle. Maintain the reflux for 45-60 minutes[2]. The reaction progress can be monitored by thin-layer chromatography (TLC).
- **Work-up:**
 - Allow the reaction mixture to cool to room temperature.

- Transfer the mixture to a separatory funnel and dilute with diethyl ether.
- Wash the organic layer sequentially with:
 - Water
 - 5% aqueous sodium bicarbonate solution (to neutralize the acid catalyst and excess acetic acid). Be cautious of CO₂ evolution[8].
 - Saturated brine solution (to remove residual water).
- Drying and Solvent Removal:
 - Dry the organic layer over anhydrous sodium sulfate.
 - Filter the drying agent and concentrate the solution using a rotary evaporator to remove the diethyl ether.
- Purification:
 - Purify the crude **2-phenylpropyl acetate** by fractional distillation under reduced pressure to obtain the pure ester.

DOT Diagram: Synthesis Workflow of **2-Phenylpropyl Acetate**







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